

Quantification of N-Alpha-acetyllysine using stable isotope labeling.

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Compound of Interest

Compound Name: *N-Alpha-acetyllysine*

CAS No.: 152473-69-3

Cat. No.: B132158

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Application Note: Targeted Quantification of

-Acetyllysine in Biological Matrices via LC-MS/MS with Stable Isotope Dilution

Abstract

This guide details a robust protocol for the absolute quantification of

-acetyl-L-lysine (

-Ac-Lys) in human plasma and urine using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). While

-acetyllysine is a widely recognized epigenetic marker (histone modification), the

-acetylated isomer is a distinct metabolite critical for diagnosing Aminoacylase I (ACY1) deficiency, a rare inborn error of metabolism. This protocol utilizes Stable Isotope Dilution (SID) with

-acetyl-L-lysine-

to correct for matrix effects and recovery losses, ensuring high precision and accuracy.

Introduction & Biological Context

The Analyte: vs. Distinction

In biological systems, lysine acetylation occurs at two distinct nitrogen atoms, resulting in isobaric isomers that must be chromatographically resolved:

- -acetyllysine: Modification on the side-chain
-amino group.[1][2][3] Common in proteomics (histones) and produced by NATs (N-acetyltransferases).
- -acetyllysine: Modification on the
-amino group of the peptide backbone (N-terminus) or as a free amino acid derivative.[2]

Clinical Relevance: Free

-acetyllysine is normally hydrolyzed by the cytosolic enzyme Aminoacylase I (ACY1). In patients with ACY1 deficiency, this hydrolysis is impaired, leading to the accumulation and high urinary excretion of

-acetylated amino acids, specifically

-acetyllysine. Accurate quantification is essential for confirming this metabolic disorder.

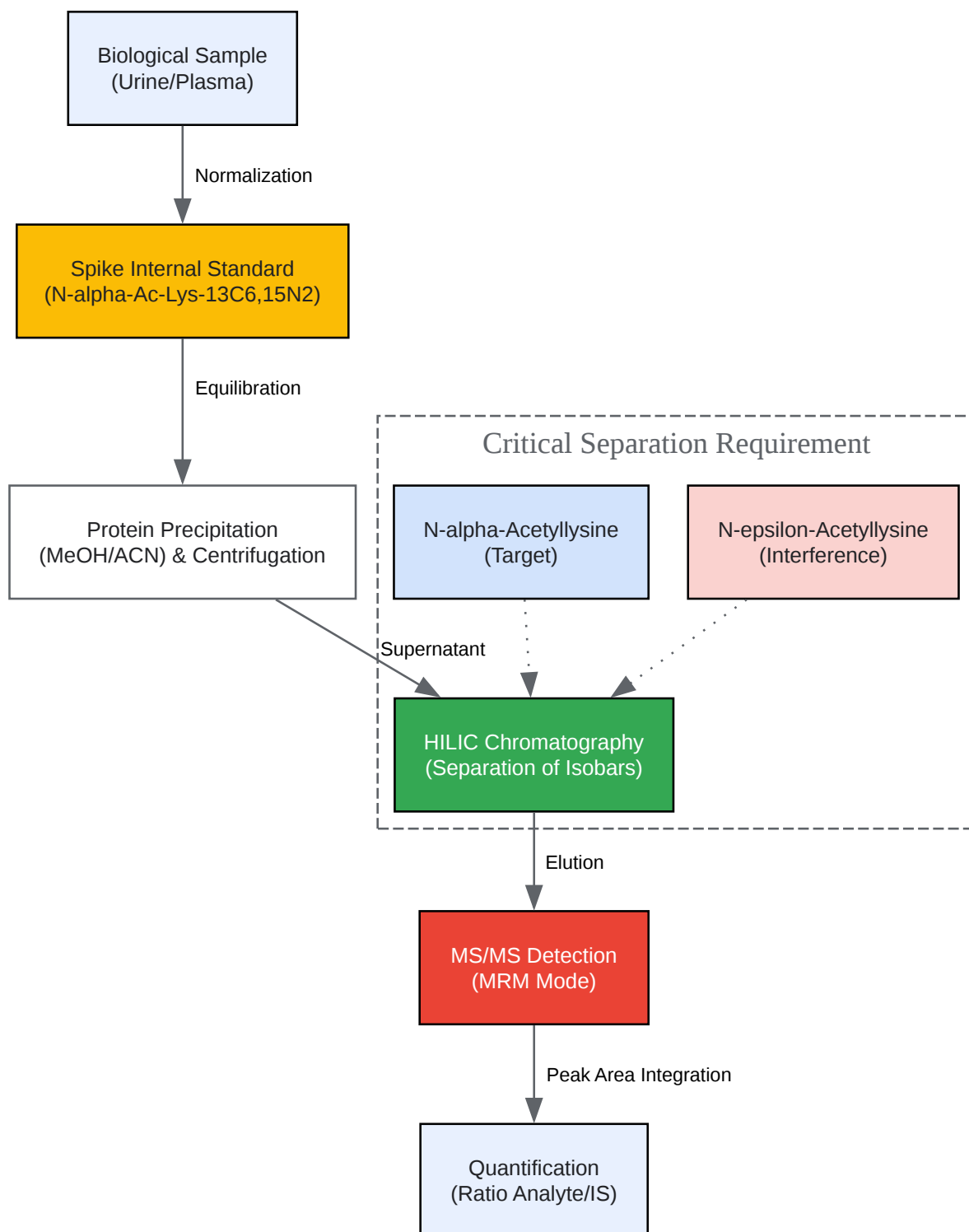
Why Stable Isotope Dilution (SID)?

Biological fluids (urine/plasma) contain high salt concentrations and variable protein content, causing significant ion suppression in Electrospray Ionization (ESI).

- External Calibration: Fails to account for matrix effects, leading to quantitation errors >30%.
- SID Strategy: Spiking the sample with a heavy-labeled internal standard () early in the workflow ensures that the analyte and standard experience identical extraction efficiency and ionization suppression.

Experimental Design & Workflow

The following diagram outlines the logical flow of the quantification strategy, emphasizing the critical separation of isomers.



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Figure 1: Workflow for the targeted quantification of **N-alpha-acetyllysine** using Stable Isotope Dilution.

Materials & Instrumentation

Reagents

- Analyte Standard:
 - Acetyl-L-lysine (Sigma-Aldrich or equivalent, purity >98%).
- Internal Standard (IS):
 - Acetyl-L-lysine-
 - (Cambridge Isotope Laboratories).
 - Note: If the specific N-alpha labeled standard is unavailable,
 - can be chemically acetylated using acetic anhydride to generate the IS in-house (See Section 6).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), Ammonium Formate.

Instrumentation

- LC System: UHPLC (e.g., Agilent 1290, Waters Acquity).
- Column: HILIC Mode is preferred for polar amino acid derivatives.
 - Recommended: Waters BEH Amide (2.1 x 100 mm, 1.7 μ m).
- MS System: Triple Quadrupole (QqQ) (e.g., Sciex 6500+, Thermo Altis).

Detailed Protocol

Step 1: Preparation of Standards

- Stock Solution: Dissolve

-Ac-Lys and IS in 0.1% Formic Acid/Water to 1 mg/mL.

- Working IS Solution: Dilute IS to 10 μ M in ACN:Water (50:50).
- Calibration Curve: Prepare serial dilutions of the analyte (0.1, 0.5, 1, 5, 10, 50, 100 μ M) containing a constant concentration of IS (e.g., 5 μ M).

Step 2: Sample Preparation

A. Plasma

- Aliquot 50 μ L of plasma into a 1.5 mL tube.
- Add 10 μ L of Working IS Solution. Vortex for 10 sec.
- Add 150 μ L of ice-cold Methanol/Acetonitrile (1:1 v/v) to precipitate proteins.
- Vortex vigorously for 1 min; incubate at -20°C for 20 min.
- Centrifuge at 14,000 x g for 10 min at 4°C.
- Transfer supernatant to an LC vial.

B. Urine

- Centrifuge urine at 2,000 x g to remove debris.
- Dilute urine 1:10 with water (to reduce salt load).
- Aliquot 50 μ L of diluted urine.
- Add 10 μ L of Working IS Solution.
- Add 440 μ L of Mobile Phase B (ACN with 0.1% FA) to match initial LC conditions.
- Vortex and transfer to LC vial.

Step 3: LC-MS/MS Conditions

Chromatography (HILIC)

- Mobile Phase A: 10 mM Ammonium Formate in Water + 0.1% Formic Acid (pH 3.0).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[4]
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0-1 min: 90% B (Isocratic hold for retention).
 - 1-6 min: 90% -> 50% B (Linear gradient).
 - 6-8 min: 50% B (Wash).
 - 8.1 min: 90% B (Re-equilibration for 3 min).

Mass Spectrometry (MRM Parameters) Operate in Positive ESI mode.

Compound	Precursor (m/z)	Product (m/z)	CE (V)	Dwell (ms)	Type
-Ac-Lys	189.1	84.1	25	50	Quantifier
-Ac-Lys	189.1	129.1	15	50	Qualifier
-Ac-Lys (IS)	197.1	90.1	25	50	Quantifier
-Ac-Lys (Isobar)	189.1	126.1	20	50	Monitoring

Note: The transition 189->84 corresponds to the specific lysine immonium ion minus NH₃/CO loss, common for N-alpha substituted lysines. The 189->126 transition is highly specific for the -acetyllysine (immonium ion of acetyl-lysine).

Data Analysis & Validation

Identification

- Retention Time (RT): Under HILIC conditions,
 - Ac-Lys typically elutes earlier than
 - Ac-Lys due to the masking of the alpha-amine (zwitterionic character change).
- Ion Ratio: Calculate the ratio of Quantifier/Qualifier transitions. It must match the standard within $\pm 15\%$.

Quantification Calculation

Use the Area Ratio (

) to plot the calibration curve.

Validation Criteria (Self-Validating System)

- Linearity:
 - over 0.1–100 μM .
- Recovery: Spike pure matrix with standard; recovery must be 80–120%.
- Precision: CV < 15% for QC samples.

Troubleshooting & Expert Tips

- In-Source Fragmentation:
 - acetyllysine is labile. Ensure Source Temperature is not excessive ($<450^{\circ}\text{C}$) to prevent degradation before Q1 selection.
- Isobaric Interference: If
 - acetyllysine is present (common in non-fasted plasma), ensure baseline resolution (
 -).
 - If peaks overlap, optimize the gradient slope between 80-60% B.
- In-House IS Synthesis: If commercial IS is unavailable:

- Dissolve

in water.
- Add 2 equivalents of Acetic Anhydride at pH 10 (maintain pH with NaOH).
- This produces a mix of

,

, and Di-acetylated lysine.
- Purify the

fraction via Prep-HPLC.

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